

Essential Safety and Operational Guide for Handling 2-Chloro-4-methylphenol

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Compound of Interest

Compound Name: 2-Chloro-4-methylphenol

Cat. No.: B1207291

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Chloro-4-methylphenol**, tailored for researchers, scientists, and drug development professionals. Strict adherence to these protocols is crucial to ensure personal safety and regulatory compliance.

Hazard Identification and Classification

2-Chloro-4-methylphenol is a hazardous chemical that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals identifies it with the following hazard classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[1]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[1]
- Skin Irritation (Category 2): Causes skin irritation.[2][3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[2][3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[2][3]

Quantitative Data Summary

The following tables summarize the key quantitative data for **2-Chloro-4-methylphenol**.

Physical and Chemical Properties

| Property | Value | Source |
|-------------------|-----------------------------------|--------|
| Molecular Formula | C ₇ H ₇ ClO | [4] |
| Molecular Weight | 142.58 g/mol | [3] |
| CAS Number | 6640-27-3 | [2] |
| Physical State | Liquid | [3] |
| Boiling Point | 195-196 °C | [3] |
| Density | 1.211 g/mL at 25 °C | [3] |
| Flash Point | 86 °C (closed cup) | [3] |

Toxicological Data

| Endpoint | Value | Species | Source |
|-------------------|-------------------|---------------|--------|
| LD50 (Oral) | 500 mg/kg (ATE) | Not specified | [1] |
| LD50 (Dermal) | 1,100 mg/kg (ATE) | Not specified | [1] |
| LC50 (Inhalation) | 11 mg/l (ATE) | Not specified | [1] |

ATE: Acute Toxicity Estimate

Operational Plan: Handling 2-Chloro-4-methylphenol

A systematic approach is essential for the safe handling of **2-Chloro-4-methylphenol**. The following step-by-step operational plan must be followed.

Pre-Handling Procedures

- **Engineering Controls Verification:** Ensure a certified chemical fume hood is operational. An eyewash station and safety shower must be readily accessible.[5]

- **PPE Inspection:** Confirm that all required Personal Protective Equipment (PPE) is available, in good condition, and appropriate for the task.
- **Documentation Review:** Review the Safety Data Sheet (SDS) for **2-Chloro-4-methylphenol** before beginning any work.
- **Waste Container Preparation:** Have a designated and properly labeled hazardous waste container ready for all chemical waste.

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Chloro-4-methylphenol**:

| PPE Category | Specification |
|--------------------------|---|
| Hand Protection | Double-gloving with nitrile gloves for incidental contact. For prolonged handling or spills, heavy-duty neoprene or butyl rubber gloves are recommended.[5] |
| Eye Protection | Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles if there is a risk of splashing.[5] |
| Skin and Body Protection | A flame-resistant lab coat must be worn at all times.[5] |
| Respiratory Protection | A NIOSH-approved respirator with an organic vapor cartridge is required if working outside a fume hood is unavoidable.[5] |

Handling Protocol

- **Don PPE:** Put on all required PPE before entering the designated handling area.
- **Work in Fume Hood:** Conduct all weighing and transferring of the compound within a certified chemical fume hood to minimize inhalation exposure.[5]

- **Dispensing:** When transferring the liquid, do so slowly to avoid splashing. Keep the container closed when not in use.
- **Avoid Contamination:** Do not allow the chemical to come into contact with skin, eyes, or clothing.

Post-Handling Procedures

- **Decontamination:** Thoroughly decontaminate the work area with a suitable cleaning agent.
- **Waste Disposal:** Dispose of all contaminated materials, including disposable PPE, in the designated hazardous waste container.
- **Personal Hygiene:** Wash hands and any exposed skin thoroughly with soap and water after completing work.

Disposal Plan

Proper disposal of **2-Chloro-4-methylphenol** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- **Liquid Waste:** Collect all liquid waste, including reaction mixtures and rinsing solvents, in a separate, compatible, and clearly labeled hazardous waste container for chlorinated organic compounds.^[5]
- **Solid Waste:** Collect all solid waste contaminated with **2-Chloro-4-methylphenol**, such as contaminated gloves, weighing paper, and disposable labware, in a dedicated, clearly labeled hazardous waste container.^[5]
- **Sharps:** Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.^[5]

Disposal Procedure

- **Container Management:** All waste containers must be kept securely closed except when adding waste.

- **Storage:** Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- **Prohibited Disposal:** Do not dispose of **2-Chloro-4-methylphenol** down the drain or in the regular trash.^[5]
- **Institutional Procedures:** Follow your institution's specific procedures for hazardous waste pickup and disposal.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Exposure Response

| Exposure Route | First Aid Measures |
|----------------|---|
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove all contaminated clothing while under the safety shower. Seek immediate medical attention. ^[5] |
| Eye Contact | Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. ^{[5][6]} |
| Inhalation | Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention. ^{[5][7]} |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. ^{[5][7]} |

Spill Response

| Spill Size | Procedure |
|---|---|
| Minor Spill (within a fume hood) | Ensure appropriate PPE is worn. Use an absorbent material (e.g., vermiculite, sand) to contain and absorb the spill. Carefully collect the absorbed material into a labeled hazardous waste container. Decontaminate the spill area with a suitable solvent and then wash with soap and water. ^[5] |
| Major Spill (outside a fume hood or a large volume) | Evacuate the immediate area and alert others. If the spill is flammable, extinguish all ignition sources. Close the doors to the affected area and post a warning sign. Contact your institution's emergency response team or environmental health and safety department immediately. ^[5] |

Experimental Workflow and Safety Procedures



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Caption: Workflow for Safe Handling of **2-Chloro-4-methylphenol**.

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